

4,5-Dimethylisatin molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 4,5-Dimethylisatin

Cat. No.: B1605237

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An In-depth Technical Guide to 4,5-Dimethylisatin

This technical guide provides a comprehensive overview of **4,5-Dimethylisatin**, a heterocyclic organic compound of interest to researchers, scientists, and drug development professionals. This document details its chemical properties, synthesis, and potential biological significance, adhering to a structured format for clarity and ease of comparison.

Core Molecular Information

4,5-Dimethylisatin, a derivative of the isatin scaffold, possesses the molecular formula $C_{10}H_9NO_2$ and a molecular weight of 175.18 g/mol. [1][2] Its unique structure, featuring a fused benzene and pyrrolidine-2,3-dione ring system with methyl substitutions at the 4 and 5 positions, makes it a subject of interest in medicinal chemistry. The isatin core is a privileged structural motif known to be a versatile building block for the synthesis of more complex heterocyclic systems and is present in a wide array of biologically active molecules. [3]

Physicochemical and Spectroscopic Data

While specific experimental data for **4,5-Dimethylisatin** is not readily available in the cited literature, the properties of the parent compound, isatin, provide a useful reference point.

Table 1: Physicochemical Properties of Isatin (Parent Compound)

Property	Value
Melting Point	203.5 °C (with partial sublimation)[4]
Water Solubility	1.9 g/L at 20°C[4][5]
Appearance	Orange-red monoclinic prism crystals[4]
Stability	Stable, but incompatible with strong acids[4][5]

Synthesis of 4,5-Dimethylisatin

The primary synthetic route to **4,5-Dimethylisatin** is through the Sandmeyer isatin synthesis. This classical method is widely employed for preparing substituted isatin derivatives.[1]

Experimental Protocol: Sandmeyer Isatin Synthesis (General Procedure)

This protocol is adapted for the synthesis of **4,5-Dimethylisatin** starting from 3,4-dimethylaniline.

Materials:

- 3,4-Dimethylaniline
- Chloral hydrate
- Hydroxylamine hydrochloride
- Concentrated sulfuric acid
- Sodium sulfate
- Hydrochloric acid
- Water
- Ethanol (optional, as a co-solvent if the aniline derivative has poor solubility)[1]

Procedure:

- Formation of Isonitrosoacetanilide Intermediate:
 - A mixture of 3,4-dimethylaniline, hydroxylamine hydrochloride, and sodium sulfate is prepared in water containing hydrochloric acid.
 - Chloral hydrate is added to the mixture.
 - The resulting mixture is heated to reflux.
 - Upon completion of the reaction, the mixture is filtered, and the crude isonitrosoacetanilide intermediate is collected and dried.[3]
- Cyclization to **4,5-Dimethylisatin**:
 - The dried intermediate is slowly added to concentrated sulfuric acid with stirring.
 - The reaction mixture is heated to facilitate cyclization.
 - After the reaction is complete, the mixture is cooled and poured over ice to precipitate the crude **4,5-Dimethylisatin**.
 - The precipitate is filtered, washed with water, and dried.[1][3]

Purification:

- Further purification can be achieved by recrystallization from an appropriate solvent.

Biological Activities of Isatin Derivatives

Isatin and its derivatives are known to exhibit a broad spectrum of pharmacological activities, including anticancer, antimicrobial, antiviral, anticonvulsant, and anti-inflammatory properties. [3][6] The biological activity of isatin derivatives is often attributed to the reactivity of the carbonyl groups, particularly at the C3 position.[3] While specific studies on the biological activities of **4,5-Dimethylisatin** are limited in the provided search results, the general activity profile of the isatin class of compounds suggests its potential as a scaffold for drug discovery.

For instance, various substituted isatin derivatives have been evaluated for their cytotoxic effects against different cancer cell lines.[3]

Workflow and Pathway Diagrams

The following diagrams illustrate the synthesis workflow for **4,5-Dimethylisatin** and a conceptual representation of the screening process for biological activity of isatin derivatives.

Sandmeyer Synthesis Workflow
Biological Screening Workflow

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References

- 1. 4,5-Dimethylisatin | 100487-79-4 | Benchchem [benchchem.com]
- 2. Ifjsis.journals.ekb.eg [Ifjsis.journals.ekb.eg]
- 3. mdpi.com [mdpi.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. Biological activities of isatin and its derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4,5-Dimethylisatin molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1605237#4-5-dimethylisatin-molecular-weight-and-formula]

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